

Technical Guide: Solubility Profile of 1-Ethyl-5-Fluoro-1H-Pyrazole[1]

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Compound of Interest

Compound Name: 1-ethyl-5-fluoro-1H-pyrazole

CAS No.: 1392274-40-6

Cat. No.: B8006503

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Executive Summary

1-Ethyl-5-fluoro-1H-pyrazole (CAS: Not widely indexed; analog 1-ethyl-1H-pyrazole is CAS 2817-71-2) is a low-molecular-weight fluorinated building block.[1][2] Its solubility behavior is governed by the competition between the polar pyrazole core (hydrogen bond acceptor) and the lipophilic ethyl/fluoro substituents.

- Primary Solvents: Dichloromethane (DCM), Methanol (MeOH), Dimethyl Sulfoxide (DMSO).
- Workup Utility: Soluble in Ethyl Acetate (EtOAc), but Dichloromethane is recommended for extraction from aqueous phases due to the compound's moderate polarity.[1]
- Critical Insight: Unlike non-fluorinated pyrazoles, the 5-fluoro substituent lowers the basicity of the N2 nitrogen, reducing water solubility compared to its non-fluorinated parent, 1-ethylpyrazole.[1]

Physicochemical Characterization

Understanding the molecule's electronic architecture is prerequisite to predicting its solubility behavior.^[1]

Property	Value / Description	Impact on Solubility
Physical State	Liquid or Low-Melting Solid	High miscibility potential with organic solvents; less lattice energy to overcome than high-melting solids. ^[1]
LogP (Est.)	0.8 – 1.2	Moderately lipophilic. ^[1] Soluble in organics, sparingly soluble in water. ^[1]
H-Bond Donors	0	No -NH or -OH groups; cannot self-associate strongly (lower MP). ^[1]
H-Bond Acceptors	2 (N2, F)	Good solubility in protic solvents (MeOH, Water) via H-bonding. ^[1]
Electronic Effect	5-Fluoro (EWG)	Inductive withdrawal () reduces electron density on the ring, decreasing basicity and water solubility. ^[1]

Solubility Profile

The following profile categorizes solvent compatibility for synthesis, extraction, and purification.

Class A: High Solubility (Preferred Solvents)

Use for stock solutions, reactions, and chromatography.^[1]

Solvent	Solubility Rating	Contextual Application
Dichloromethane (DCM)	Excellent (>100 mg/mL)	Ideal for extraction from aqueous layers.[1] High density aids phase separation. [1]
Methanol / Ethanol	Excellent (Miscible)	Preferred for transferring the compound or preparing HPLC samples.[1]
DMSO / DMF	Excellent (>200 mg/mL)	Standard solvents for nucleophilic substitution () or coupling reactions.
Ethyl Acetate	Good (>50 mg/mL)	Standard solvent for Thin Layer Chromatography (TLC) and silica column elution.

Class B: Moderate/Conditional Solubility

Use for crystallization or specific reaction conditions.

Solvent	Solubility Rating	Contextual Application
Toluene	Moderate	Good for reflux reactions; may require heating for high concentrations.[1]
Diethyl Ether	Moderate	Suitable for precipitation if the compound is an oil, though often fully soluble.[1]
Acetonitrile (MeCN)	Good	Excellent for LC-MS; fully soluble at standard analytical concentrations.[1]

Class C: Low Solubility (Anti-Solvents)

Use for precipitation and wash steps.

Solvent	Solubility Rating	Contextual Application
Water (Neutral pH)	Low / Sparingly Soluble	The compound may form an emulsion.[1] Acidic pH (2) increases solubility via protonation of N2.
Hexanes / Heptane	Low	Likely miscible if the compound is a liquid, but acts as a phase separator at low temperatures (-78°C).[1]

Experimental Methodologies

Since specific batch-to-batch variations (purity, polymorphs) affect solubility, use these self-validating protocols to determine exact limits.[1]

Protocol 1: Visual Solubility Screening (Tier 1)

Purpose: Rapidly determine the "working range" for reaction solvent selection.

- Preparation: Weigh 10 mg of **1-ethyl-5-fluoro-1H-pyrazole** into a clear 4 mL glass vial.
- Aliquot Addition: Add the test solvent in 100 μ L increments at Room Temperature (25°C).
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Dissolved: Solution is clear (no Schlieren lines or particulates).
 - Calculation: If 10 mg dissolves in 100 μ L, solubility is

- Thermal Stress: If undissolved at 1 mL (10 mg/mL), heat to 40°C. If it dissolves, the system is temperature-dependent (useful for recrystallization).[1]

Protocol 2: Extraction Efficiency Determination (Tier 2)

Purpose: To select the optimal extraction solvent (DCM vs. EtOAc).

- Dissolve 50 mg of compound in 10 mL Water (add minimal HCl if needed to solubilize).
- Add 10 mL Organic Solvent (DCM or EtOAc) and shake vigorously for 1 minute.
- Allow phases to separate.[1]
- Analyze the Aqueous Layer via HPLC-UV (254 nm).
- Calculation:

[1]

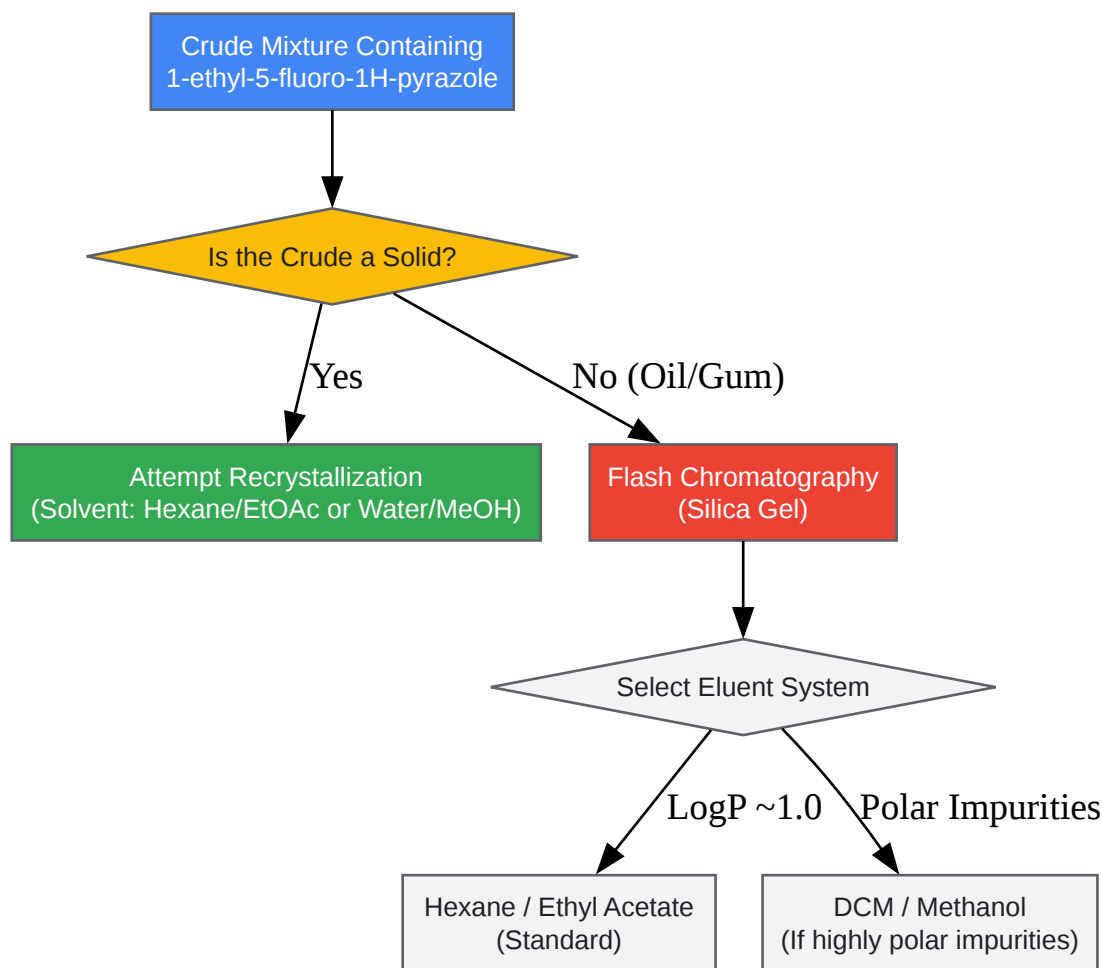
- Guidance: If

with EtOAc, switch to DCM or Chloroform.[1]

Decision Logic & Workflows

Solvent Selection for Purification

The following decision tree guides the purification strategy based on solubility logic.

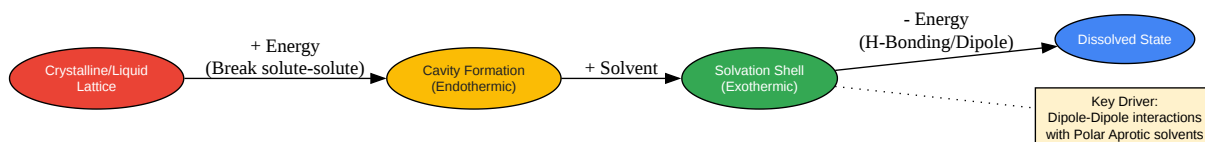


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Figure 1: Purification decision tree based on physical state and solubility.[1]

Dissolution Mechanism

Understanding the thermodynamics helps in troubleshooting precipitation.[1]



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Figure 2: Thermodynamic cycle of dissolution for fluorinated pyrazoles.

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